

# An In-depth Technical Guide to Cholesteryl Isoamyl Ether: Chemical Structure and Synthesis

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## Compound of Interest

Compound Name: Cholesteryl isoamyl ether

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## Abstract

**Cholesteryl isoamyl ether**, a derivative of cholesterol, is a lipophilic molecule with potential applications in drug delivery and liquid crystal research. This technical guide provides a comprehensive overview of its chemical structure, properties, and synthesis. Detailed experimental protocols, based on established methodologies for cholesteryl ether synthesis, are presented. All available quantitative data is summarized, and key chemical transformations are visualized to facilitate understanding and replication.

## Chemical Structure and Properties

**Cholesteryl isoamyl ether**, also known as (3 $\beta$ )-3-(3-methylbutoxy)cholest-5-ene or O-isopentyl-cholesterol, is characterized by a cholesterol backbone with an isoamyl ether linkage at the C3 position.<sup>[1]</sup> This modification significantly alters the polarity and potential intermolecular interactions compared to native cholesterol.

Chemical Structure:

cholesteryl\_isoamyl\_ether

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Figure 1: 2D Chemical Structure of **Cholesteryl Isoamyl Ether**.

#### Physicochemical Properties:

A summary of the known physicochemical properties of **cholesteryl isoamyl ether** is provided in Table 1. It is important to note that while the molecular formula and weight are well-established, experimental data on physical properties such as melting and boiling points are not widely reported in the literature.

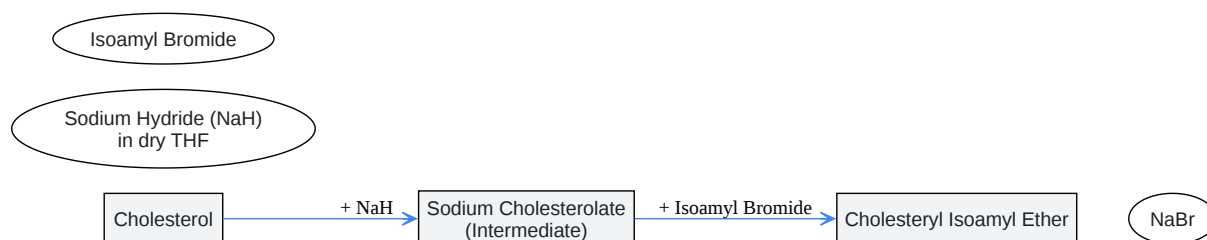
Property	Value	Reference
CAS Number	74996-30-8	[2][3]
Molecular Formula	C32H56O	[1][3]
Molecular Weight	456.79 g/mol	[1][3]
Appearance	Not Reported	
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	Expected to be soluble in nonpolar organic solvents.	

## Synthesis of Cholesteryl Isoamyl Ether

The synthesis of **cholesteryl isoamyl ether** can be achieved through several methods common for the preparation of steroidal ethers. The most direct and widely applicable method is the Williamson ether synthesis, which involves the reaction of a cholesterol-derived alkoxide with an isoamyl halide.[4][5][6][7] Alternative methods for the synthesis of cholesteryl ethers include the alcoholysis of cholesterol p-toluenesulfonate and the reaction of sodium cholesteryl ether with alkyl mesylates.[8]

## Recommended Synthetic Pathway: Williamson Ether Synthesis

The Williamson ether synthesis provides a reliable route to **cholesteryl isoamyl ether**. This SN2 reaction involves the formation of a sodium cholesterolate intermediate, which then acts as a nucleophile to displace a halide from an isoamyl halide.



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